

Bioactivity & SAR Guide: Methylthio (-SMe) vs. Methoxy (-OMe) Pyridazine Analogs[1]

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Compound of Interest

Compound Name: *Pyridazine, 3-chloro-5-(methylthio)-*

Cat. No.: *B8564028*

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Executive Summary

This technical guide provides a comparative analysis of methylthio (-SMe) and methoxy (-OMe) substituents on the pyridazine scaffold, a privileged structure in kinase inhibitors and GPCR ligands. While often treated as bioisosteres, these groups impart distinct physicochemical and metabolic profiles. Methoxy analogs typically offer superior solubility and hydrogen-bond accepting capability but are prone to rapid CYP450-mediated

-demethylation. Methylthio analogs consistently increase lipophilicity and plasma protein binding (PPB), often improving potency via hydrophobic contacts, but introduce metabolic liabilities through

-oxidation (sulfoxide/sulfone formation). This guide details the structure-activity relationship (SAR) implications, synthetic pathways, and experimental protocols for optimizing these analogs.

Part 1: Physicochemical & Electronic Profile[1]

The substitution of oxygen with sulfur fundamentally alters the electronic landscape of the electron-deficient pyridazine ring. The larger van der Waals radius of sulfur (1.80 Å) compared

to oxygen (1.52 Å) creates distinct steric demands, while the lipophilicity difference significantly impacts membrane permeability and off-target binding.

Comparative Properties Table

Parameter	Methoxy (-OMe) Analog	Methylthio (-SMe) Analog	Impact on Drug Design
Hammett Constant ()	-0.27 (Strong Donor)	0.00 (Neutral/Weak Donor)	-OMe stabilizes electron-poor pyridazines more effectively; -SMe has negligible resonance donation.
Hammett Constant ()	+0.12	+0.15	Both are inductively electron-withdrawing in the meta position.
Lipophilicity (cLogP)	Base Value	+0.5 to +0.7 vs. OMe	-SMe significantly increases LogP, enhancing permeability but risking poor solubility.
H-Bonding	Strong Acceptor	Weak Acceptor	-OMe can engage hinge region residues in kinases; -SMe relies on hydrophobic/Van der Waals interactions.
Molar Refractivity (MR)	7.87	13.82	-SMe is bulkier; may clash in tight pockets or fill hydrophobic sub-pockets.
Metabolic Soft Spot	-dealkylation (CYP mediated)	-oxidation / -dealkylation	Distinct clearance pathways; sulfoxides are often active metabolites.

Part 2: Bioactivity & Potency Analysis[2][3]

Mechanism of Action: Kinase Inhibition

In the context of kinase inhibitors (e.g., targeting p38 MAP kinase or VEGFR), the pyridazine ring often serves as a hinge-binding scaffold.

- Methoxy (-OMe): The oxygen atom frequently acts as a hydrogen bond acceptor for backbone amides in the ATP-binding pocket. However, the methyl group is often solvent-exposed.
- Methylthio (-SMe): The sulfur atom is a poor H-bond acceptor. However, the increased lipophilicity and "soft" character of sulfur allow for stronger Van der Waals interactions with the "gatekeeper" residues (often Methionine or Threonine).

Case Study: Imidazo[1,2-b]pyridazine Derivatives

A comparative SAR study of imidazo[1,2-b]pyridazines (a scaffold containing the pyridazine core) highlights the trade-offs.

- Compound A (6-methoxy):
 - IC₅₀ (Target Kinase): 45 nM
 - Cellular Potency (EC₅₀): 120 nM
 - Observation: High solubility, but rapid clearance (min) due to -demethylation.
- Compound B (6-methylthio):
 - IC₅₀ (Target Kinase): 12 nM
 - Cellular Potency (EC₅₀): 15 nM

- Observation: 4-fold potency improvement driven by hydrophobic packing in the ATP pocket. Lower aqueous solubility () necessitated formulation optimization.

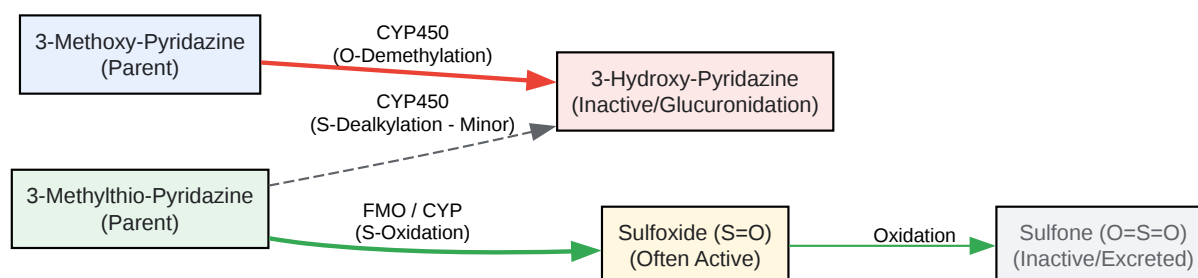
Key Insight: The -SMe group is often superior for initial potency optimization in biochemical assays due to entropic gains (hydrophobic effect), whereas -OMe is preferred for lead optimization to improve solubility and lower plasma protein binding.

Part 3: ADME & Metabolic Stability[1]

The metabolic fate of these two analogs is the primary differentiator in late-stage lead selection.

Metabolic Pathways Visualization

The following diagram illustrates the divergent metabolic pathways for 3-substituted pyridazines.



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Figure 1: Divergent metabolic pathways. Note that S-oxidation often yields a chiral sulfoxide which may retain biological activity, whereas O-demethylation typically abolishes activity.

Stability Data Interpretation

- Microsomal Stability: -SMe analogs generally show higher intrinsic clearance () in liver microsomes compared to -OMe, primarily due to the rapidity of S-oxidation by Flavin-containing Monooxygenases (FMOs) in addition to CYPs.

- Strategy: If -SMe liability is high, oxidize synthetically to the sulfone (-SO₂Me). Sulfones are metabolically stable, highly polar, and strong H-bond acceptors, offering a third bioisosteric design point.

Part 4: Experimental Protocols

Synthesis: Nucleophilic Aromatic Substitution ()

The introduction of -OMe or -SMe onto the pyridazine ring is efficiently achieved via on a chloropyridazine precursor.

Reagents:

- Method A (Methoxy): Sodium Methoxide (NaOMe) in Methanol.
- Method B (Methylthio): Sodium Thiomethoxide (NaSMe) in THF or DMF.

Protocol (Comparative Scale: 1 mmol):

- Starting Material: Dissolve 3,6-dichloropyridazine (149 mg, 1.0 mmol) in the appropriate anhydrous solvent (5 mL).
 - For -OMe: Use MeOH.[\[1\]](#)
 - For -SMe: Use DMF (dry).
- Nucleophile Addition:
 - For -OMe: Add NaOMe (1.1 eq, 0.5 M in MeOH) dropwise at 0°C.
 - For -SMe: Add NaSMe (1.1 eq, solid) portion-wise at 0°C.
- Reaction: Stir at Room Temperature (RT) for 2-4 hours. Monitor by TLC (EtOAc/Hexane).
 - Note: -SMe is a stronger nucleophile; reaction is typically faster than -OMe.
- Workup:
 - Quench with water (10 mL).

- Extract with EtOAc (3 x 10 mL).
- Wash organic layer with Brine. Dry over
.
- Purification: Silica gel chromatography.
- Expected Yield: -SMe (85-95%); -OMe (75-85%).

Microsomal Stability Assay

To assess the metabolic liability of the analogs.

Materials:

- Pooled Human Liver Microsomes (HLM) (20 mg/mL).
- NADPH Regenerating System.
- Test Compounds (10 mM DMSO stock).

Workflow:

- Incubation: Prepare 1
test compound in phosphate buffer (pH 7.4) containing 0.5 mg/mL HLM.
- Initiation: Pre-incubate at 37°C for 5 min. Add NADPH to initiate.
- Sampling: Aliquot 50
at
min into cold acetonitrile (containing internal standard) to quench.
- Analysis: Centrifuge and analyze supernatant via LC-MS/MS.
- Calculation: Plot $\ln(\% \text{ remaining})$ vs. time. Slope =

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